

Milbemyacin A3 Oxime: A Tool for Interrogating Parasite Ion Channel Function

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Compound of Interest

Compound Name: *Milbemyacin A3 Oxime*

Cat. No.: *B15555649*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Milbemyacin A3 oxime is a potent macrocyclic lactone anthelmintic that exerts its parasitocidal effects by modulating the function of specific ion channels in invertebrates. This document provides detailed application notes and experimental protocols for utilizing **Milbemyacin A3 oxime** as a chemical probe to study the physiology and pharmacology of these critical parasite ion channels. Understanding the mechanism of action of compounds like **Milbemyacin A3 oxime** is paramount for the development of novel and effective antiparasitic drugs and for combating the growing threat of anthelmintic resistance.

Milbemyacin oxime, the commercially available form, is a mixture of **Milbemyacin A3 oxime** and Milbemyacin A4 oxime. The primary targets of these compounds in parasites are ligand-gated chloride channels, particularly glutamate-gated chloride channels (GluCl_s) and, to a lesser extent, GABA-gated chloride channels (GABA_{Cl}s).^{[1][2][3][4]} These channels are crucial for neurotransmission and neuromuscular control in invertebrates. **Milbemyacin A3 oxime** acts as a positive allosteric modulator or direct agonist of these channels, leading to an increased influx of chloride ions.^[5] This hyperpolarizes the neuronal and muscle cell membranes, resulting in flaccid paralysis and ultimately the death of the parasite.

Data Presentation

The following tables summarize the quantitative data on the effects of Milbemycin oxime on parasite ion channel function and related phenotypes. It is important to note that much of the published research has been conducted with Milbemycin oxime (a mixture of A3 and A4 oximes) or other related macrocyclic lactones like ivermectin. Data specifically for **Milbemycin A3 oxime** is limited.

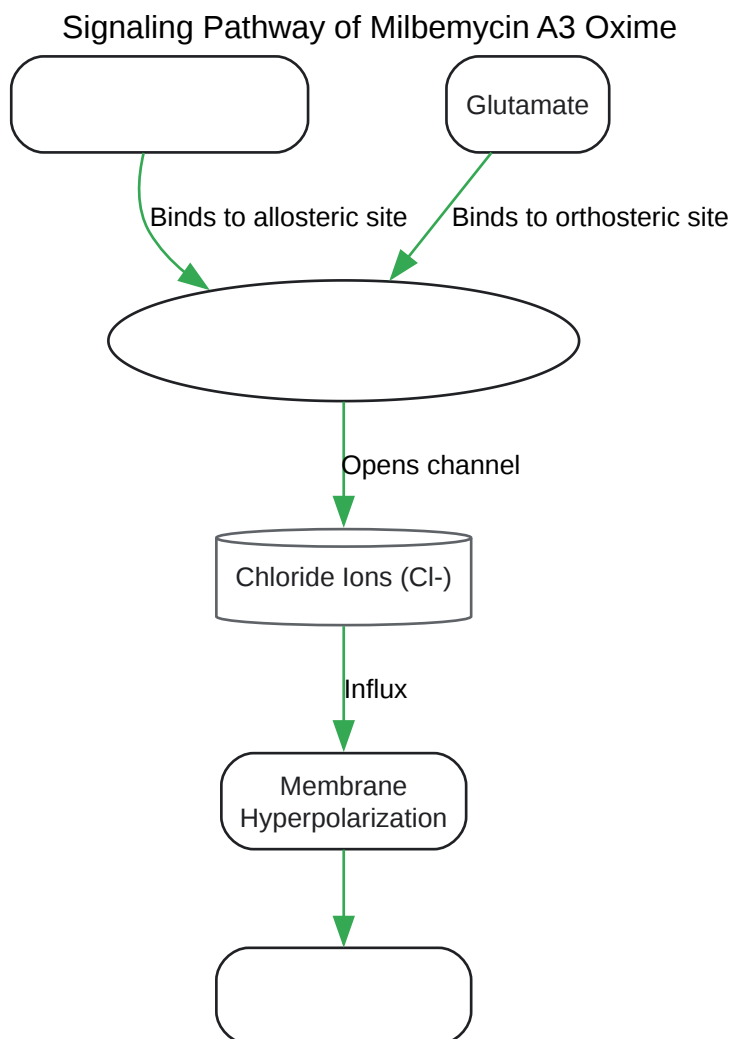
Parameter	Parasite Species	Assay Type	Target	Value	Reference
IC50	Caenorhabditis elegans	Pharyngeal Pumping Inhibition	Neuromuscular function	0.03 μ M	
IC50	Caenorhabditis elegans	Motility Inhibition (Thrashing)	Neuromuscular function	0.04 μ M	

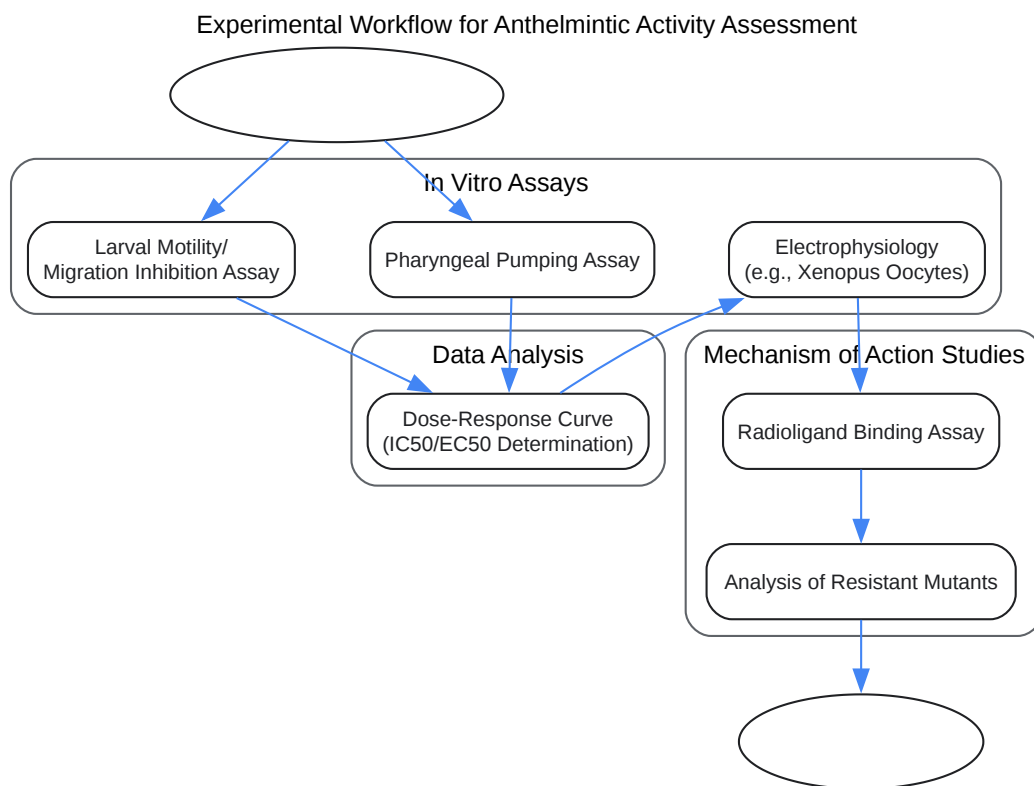
Note: The data for *C. elegans*, a free-living nematode, is often used as a model system to study the effects of anthelmintics on parasitic nematodes due to the conservation of ion channel targets.

Signaling Pathways and Experimental Workflows

Signaling Pathway of Milbemycin A3 Oxime in a Parasite Neuron

The following diagram illustrates the proposed mechanism of action of **Milbemycin A3 oxime** at a glutamate-gated chloride channel in a parasite neuron.





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